

# Introduction: A Molecule of Incidental Importance

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## Compound of Interest

Compound Name: 2-Sulfamoylbenzoic acid

CAS No.: 632-24-6

Cat. No.: B1218660

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**2-Sulfamoylbenzoic acid**, also known as o-sulfamoylbenzoic acid, is an organic compound featuring a benzoic acid core substituted with a sulfonamide group at the ortho position.<sup>[1][2]</sup> While structurally unassuming, this molecule holds a significant place in the history of synthetic chemistry and has evolved into a versatile building block in contemporary drug discovery and materials science.<sup>[3][4]</sup> Its initial discovery was not the result of a targeted search but a pivotal intermediate step in the synthesis of the world's first commercial artificial sweetener, saccharin.<sup>[5][6][7]</sup> This guide provides a comprehensive technical overview of **2-sulfamoylbenzoic acid**, from its historical roots and synthesis methodologies to its modern applications, designed for researchers, chemists, and professionals in drug development.

## Historical Context: The Serendipitous Discovery via Saccharin

The story of **2-sulfamoylbenzoic acid** is inextricably linked to the discovery of saccharin in 1879 by Constantin Fahlberg at Ira Remsen's laboratory at Johns Hopkins University.<sup>[7]</sup> Fahlberg was investigating the oxidation of o-toluenesulfonamide when he inadvertently noticed an intensely sweet taste on his hands from the chemicals he was working with.<sup>[7]</sup> This led to the identification of benzoic sulfimide, which he named saccharin.

The classic Remsen-Fahlberg synthesis established **2-sulfamoylbenzoic acid** as a crucial, albeit transient, intermediate. The process begins with toluene, which is treated with chlorosulfonic acid to produce o-toluenesulfonyl chloride. This is subsequently reacted with ammonia to form o-toluenesulfonamide. The critical step involves the oxidation of the methyl group of o-toluenesulfonamide, typically with an oxidizing agent like potassium permanganate or dichromate, which yields **2-sulfamoylbenzoic acid**.<sup>[5]</sup> Upon heating, this intermediate readily undergoes intramolecular cyclization to form saccharin and water.<sup>[5]</sup> For decades, the primary significance of **2-sulfamoylbenzoic acid** was confined to its role as a precursor in this industrial process.

## Physicochemical and Structural Properties

**2-Sulfamoylbenzoic acid** is a white, crystalline solid soluble in polar solvents.<sup>[4]</sup> Its structure combines a carboxylic acid group and a sulfonamide group, both of which are capable of hydrogen bonding, influencing its physical properties and reactivity.

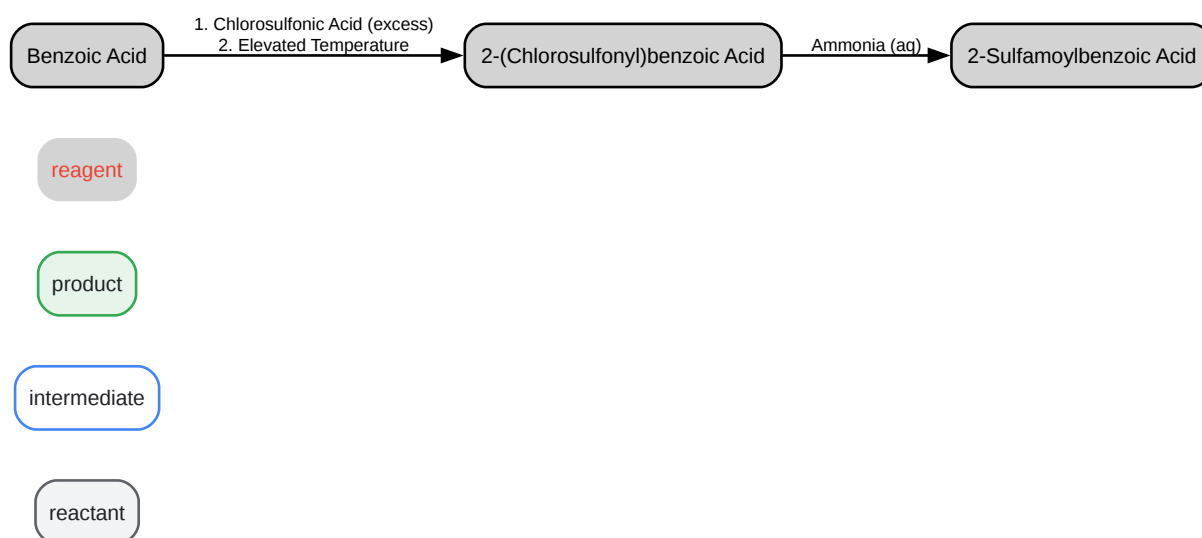
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> S	[3][8]
Molecular Weight	201.20 g/mol	[1][8]
CAS Number	632-24-6	[1][3]
Melting Point	153-156 °C	[3][8]
Boiling Point	454.8 °C at 760 mmHg	[3]
pKa	3.13 ± 0.36 (Predicted)	[3]
Density	1.536 g/cm <sup>3</sup>	[3]
XLogP3	-0.4	[1][3]
Hydrogen Bond Donors	2	[1][3]
Hydrogen Bond Acceptors	5	[1][3]

## Core Synthesis Methodologies

While the Remsen-Fahlberg process provides a historical route, more direct and versatile methods are now employed for the synthesis of **2-sulfamoylbenzoic acid** and its derivatives, primarily starting from benzoic acid.

## Method 1: Chlorosulfonation of Benzoic Acid

This is a common and direct approach for synthesizing the sulfamoylbenzoic acid core. The electron-withdrawing nature of the carboxylic acid group on the benzene ring makes chlorosulfonation a challenging step that requires forcing conditions.[9]



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Caption: Synthesis of **2-Sulfamoylbenzoic Acid** from Benzoic Acid.

Experimental Protocol: Synthesis via Chlorosulfonation

- Chlorosulfonation: To an excess of chlorosulfonic acid, slowly add benzoic acid in portions while maintaining a controlled temperature. The use of excess chlorosulfonic acid acts as both reagent and solvent.

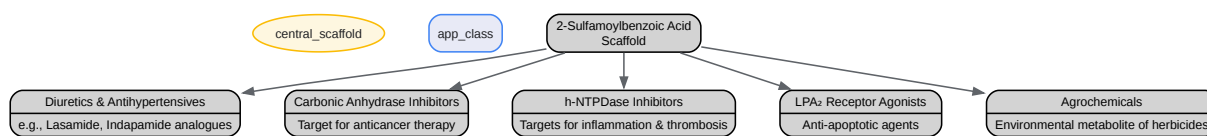
- Causality: Benzoic acid is an electron-deficient substrate, requiring elevated temperatures and a potent electrophilic agent to drive the sulfonation reaction.[9]
- Reaction: Heat the mixture to facilitate the reaction, forming 2-(chlorosulfonyl)benzoic acid. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Quenching: After completion, cool the reaction mixture and carefully pour it onto crushed ice. This step precipitates the sulfonyl chloride product and safely quenches the highly reactive excess chlorosulfonic acid.
- Ammonolysis: Isolate the crude 2-(chlorosulfonyl)benzoic acid intermediate. Suspend the intermediate in an aqueous medium and add an ammonia solution. The nucleophilic ammonia displaces the chloride on the sulfonyl group to form the sulfonamide.
  - Trustworthiness: This step is a standard procedure for converting sulfonyl chlorides to sulfonamides and is typically high-yielding.[9]
- Acidification & Purification: Acidify the reaction mixture to precipitate the **2-sulfamoylbenzoic acid** product. The crude product can then be purified by recrystallization or column chromatography on silica gel.

## Method 2: Hydrolysis of Saccharin

**2-Sulfamoylbenzoic acid** can also be formed from the hydrolysis of saccharin. This is typically considered a degradation pathway rather than a primary synthetic route. Under conditions of prolonged exposure to high temperatures or extreme pH (<2.0), the imide ring of saccharin can open to yield **2-sulfamoylbenzoic acid**.[6]

## Modern Applications in Drug Discovery and Research

The true value of **2-sulfamoylbenzoic acid** in modern science lies in its utility as a versatile scaffold for synthesizing a wide range of biologically active molecules. The presence of two reactive handles—the carboxylic acid and the sulfonamide—allows for modular synthesis and the generation of large compound libraries.



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Caption: The **2-Sulfamoylbenzoic Acid** scaffold in medicinal chemistry.

- **Diuretics and Antihypertensive Agents:** Many sulfamoylbenzoic acid derivatives are known to possess diuretic properties.[10] Compounds such as 2,4-dichloro-5-sulfamoylbenzoic acid (lasamide) and its derivatives have been extensively studied as potent diuretic and antihypertensive agents.[10][11]
- **Carbonic Anhydrase (CA) Inhibitors:** The sulfonamide moiety is a classic zinc-binding group for inhibiting carbonic anhydrases, a family of enzymes implicated in various diseases, including cancer.[12] Derivatives of 2,4-dichloro-5-sulfamoylbenzoic acid have been synthesized and evaluated as selective inhibitors of tumor-associated hCA isoforms IX and XII, making them promising leads for anticancer drug development.[11]
- **NTPDase Inhibitors:** Researchers have synthesized libraries of sulfamoylbenzamides derived from **2-sulfamoylbenzoic acid** as selective inhibitors of human nucleoside triphosphate diphosphohydrolases (h-NTPDases).[9] These enzymes are involved in pathological conditions like thrombosis and cancer, and potent, selective inhibitors are valuable research tools and potential therapeutics.[9]
- **Lysophosphatidic Acid (LPA) Receptor Agonists:** In the search for non-lipid compounds that can modulate cell signaling, sulfamoylbenzoic acid analogues have been identified as the first specific agonists for the LPA<sub>2</sub> receptor.[13] This receptor is known to mediate anti-apoptotic effects, and its specific agonists are being investigated for their potential to protect tissues from damage, such as that caused by radiation therapy.[13]

- Agrochemical Research: **2-Sulfamoylbenzoic acid** is a known environmental transformation product and metabolite of several widely used sulfonylurea herbicides, including metsulfuron-methyl and tribenuron-methyl.[1][4] Its detection and degradation in soil and water are monitored to understand the environmental fate of these agricultural chemicals.[4]

## Conclusion

From its humble origins as a fleeting intermediate in the synthesis of saccharin, **2-sulfamoylbenzoic acid** has emerged as a cornerstone scaffold in medicinal chemistry. Its straightforward synthesis and the versatile reactivity of its functional groups have allowed scientists to explore a vast chemical space, leading to the discovery of potent modulators of critical biological targets. For drug development professionals and researchers, **2-sulfamoylbenzoic acid** is not merely a historical curiosity but a powerful and relevant tool for constructing the next generation of therapeutic agents.

## References

- **2-Sulfamoylbenzoic acid** - LookChem. (n.d.).
- Holland, G. F. (1975). Process for preparing 2-chloro-5-sulfamoylbenzoic acids (U.S. Patent No. 3,879,402). U.S.
- Iqbal, J., et al. (2019). Synthesis and biological evaluation of sulfamoyl benzamide derivatives as selective inhibitors for h-NTPDases. *Scientific Reports*, 9(1), 1-15.
- National Center for Biotechnology Information. (n.d.). **2-Sulfamoylbenzoic acid**. PubChem.
- Sardar, P., et al. (2014). Design and Synthesis of Sulfamoyl Benzoic Acid Analogues with Subnanomolar Agonist Activity Specific to the LPA2 Receptor. *Journal of Medicinal Chemistry*, 57(15), 6423-6435.
- Chemchart. (n.d.). **2-Sulfamoylbenzoic acid** (632-24-6).
- Smolecule. (2023). Buy **2-Sulfamoylbenzoic acid** | 37558-01-3.
- Zarlish Polychemicals Private Limited. (n.d.). 2-Sulfamoyl benzoic acid. IndiaMART.
- LookChem. (n.d.). Saccharin.
- CN101891632A. (2010). Synthesis process of 2,4-dichloro-5-sulfonyl benzoic acid.
- Al-Khafaji, Z. H. (2020). A Review: Saccharin Discovery, Synthesis, and Applications. *Ibn Al-Haitham Journal for Pure and Applied Sciences*, 33(2), 43-52.
- American Chemical Society. (2019). Saccharin.
- Agrident. (n.d.). The Synthesis of Sodium Saccharin: Vital for Sweetening Industry.
- CN111100042A. (2020). Preparation method of 2-methoxy-5-sulfamoylbenzoic acid.
- EP0202058A1. (1986). Preparation of o-carboethoxybenzene sulfonamide.

- Angeli, A., et al. (2024). Novel 2,4-Dichloro-5-sulfamoylbenzoic Acid Oxime Esters: First Studies as Potential Human Carbonic Anhydrase Inhibitors. ACS Medicinal Chemistry Letters.
- Thakral, S., & Singh, V. (2020). 2,4-Dichloro-5-[(N-aryl/alkyl)sulfamoyl]benzoic Acid Derivatives: In Vitro Antidiabetic Activity, Molecular Modeling and In silico ADMET Screening. Letters in Drug Design & Discovery, 17(6), 747-761.
- Benchchem. (n.d.). 4-[Benzyl(methyl)sulfamoyl]benzoic acid.
- Wilson, C. M., et al. (2019). Synthesis and Biological Characterization of a Series of 2-Sulfonamidebenzamides as Allosteric Modulators of MrgX1. ACS Medicinal Chemistry Letters, 10(10), 1436-1441.
- EP0068239A2. (1983). Sulfamoylbenzoic acid derivatives and pharmaceutical compositions comprising same.

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## Sources

1. 2-Sulfamoylbenzoic acid | C7H7NO4S | CID 69436 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. 2-Sulfamoylbenzoic acid (632-24-6) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [[chemchart.com](https://chemchart.com)]
3. [lookchem.com](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
4. Buy 2-Sulfamoylbenzoic acid | 37558-01-3 [[smolecule.com](https://smolecule.com)]
5. Cas 81-07-2, Saccharin | [lookchem](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
6. [iasj.rdd.edu.iq](https://iasj.rdd.edu.iq) [[iasj.rdd.edu.iq](https://iasj.rdd.edu.iq)]
7. [acs.org](https://acs.org) [[acs.org](https://acs.org)]
8. [indiamart.com](https://indiamart.com) [[indiamart.com](https://indiamart.com)]
9. Synthesis and biological evaluation of sulfamoyl benzamide derivatives as selective inhibitors for h-NTPDases - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
10. EP0068239A2 - Sulfamoylbenzoic acid derivatives and pharmaceutical compositions comprising same - Google Patents [[patents.google.com](https://patents.google.com)]

- [11. iris.unibs.it \[iris.unibs.it\]](http://iris.unibs.it)
- [12. benchchem.com \[benchchem.com\]](http://benchchem.com)
- [13. Design and Synthesis of Sulfamoyl Benzoic Acid Analogues with Subnanomolar Agonist Activity Specific to the LPA2 Receptor - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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